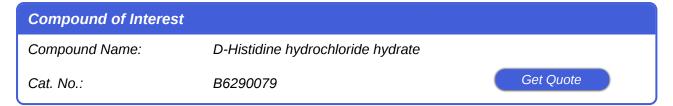


## A Technical Guide to D-Histidine Hydrochloride Monohydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of D-Histidine hydrochloride monohydrate, a crucial compound in biochemical research and pharmaceutical development. The focus of this document is to detail its core physicochemical properties, with a particular emphasis on its molecular weight, and to provide practical experimental methodologies for its use. D-Histidine hydrochloride monohydrate serves as a vital building block in peptide synthesis and is utilized in the formulation of peptide-based drugs.[1] It is the unnatural isomer of histidine, a key amino acid.

### **Physicochemical and Quantitative Data**

The fundamental properties of D-Histidine hydrochloride monohydrate and its constituent components are summarized below. This data is essential for accurate experimental design, solution preparation, and analytical characterization.

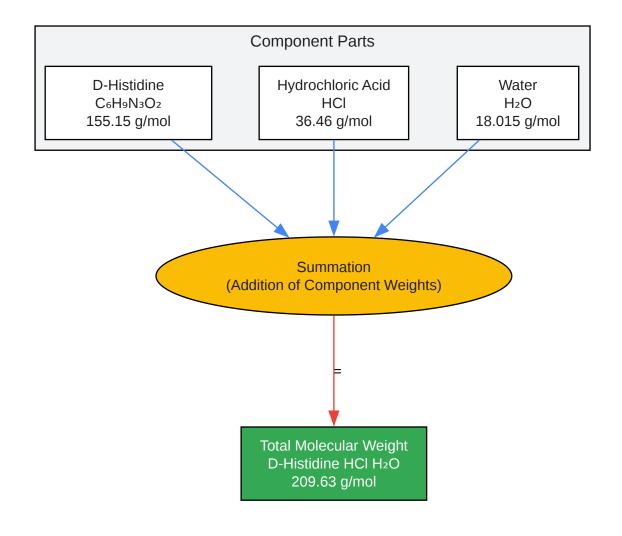


Property	D-Histidine Hydrochloride Monohydrate	D-Histidine (Component)	Hydrochloric Acid (Component)	Water (Component)
Molecular Formula	C <sub>6</sub> H <sub>9</sub> N <sub>3</sub> O <sub>2</sub> · HCl · H <sub>2</sub> O[1][2][3]	C6H9N3O2[4][5]	HCI	H₂O
Molecular Weight	209.63 g/mol [2] [3][6]	155.15 g/mol [5] [7]	~36.46 g/mol [8]	~18.015 g/mol
CAS Number	6341-24-8[1][2] [3]	351-50-8[4][5]	7647-01-0	7732-18-5
Appearance	White to off-white crystalline powder[1]	White crystalline powder[4]	N/A	N/A
Melting Point	~254 °C (decomposes)[2]	~280 °C[5]	N/A	N/A
Purity (Typical)	≥98% (by TLC) [1]	≥99%[4]	N/A	N/A
Synonyms	D-α-Amino-β-(4- imidazolyl)propio nic acid monohydrochlori de[3][6]	D-His-OH[4]	Muriatic acid	Aqua

## **Molecular Weight Determination Workflow**

The molecular weight of a hydrated salt is the sum of the molecular weights of its constituent parts. The following diagram illustrates the logical workflow for calculating the total molecular weight of D-Histidine hydrochloride monohydrate.





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Calculation of Molecular Weight from Components.

# Experimental Protocol: Preparation of a Standard Solution for HPLC

High-Performance Liquid Chromatography (HPLC) is a common analytical technique for which D-Histidine hydrochloride monohydrate can be used as a standard. The following is a generalized protocol for preparing a standard stock solution.

Objective: To accurately prepare a 1 mg/mL stock solution of D-Histidine hydrochloride monohydrate.

Materials:



- D-Histidine hydrochloride monohydrate (≥98% purity)
- Analytical balance (readable to 0.1 mg)
- 100 mL volumetric flask (Class A)
- Spatula and weighing paper/boat
- HPLC-grade water
- Pipettes

#### Methodology:

- Calculate Required Mass: To prepare 100 mL of a 1 mg/mL solution, a mass of 100 mg of the compound is required.
  - Calculation: 1 mg/mL \* 100 mL = 100 mg
- Weighing: Carefully weigh approximately 100 mg of D-Histidine hydrochloride monohydrate using an analytical balance. Record the exact weight to four decimal places (e.g., 0.1002 g).
- Dissolution: Transfer the weighed powder into a 100 mL volumetric flask. Use a small
  amount of HPLC-grade water to rinse the weighing boat and spatula to ensure the complete
  transfer of the compound into the flask.
- Solubilization: Add approximately 50-70 mL of HPLC-grade water to the volumetric flask.
   Swirl gently or sonicate briefly until all the solid has completely dissolved.
- Dilution to Volume: Once the solid is fully dissolved, allow the solution to return to room temperature. Then, carefully add HPLC-grade water to the flask until the bottom of the meniscus touches the calibration mark.
- Homogenization: Cap the flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed and homogenous.
- Concentration Calculation: Calculate the precise concentration of the stock solution based on the actual weight recorded in step 2.

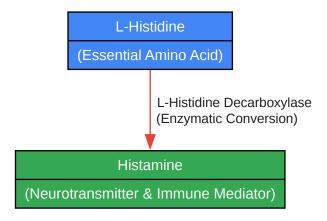


- Example: If 102.5 mg (0.1025 g) was weighed, the concentration is 1.025 mg/mL.
- Storage: Store the standard solution in a properly labeled, sealed container at the recommended temperature, typically refrigerated, to prevent degradation.

This stock solution can then be used to prepare a calibration curve by performing serial dilutions for the quantitative analysis of samples containing histidine.[1]

#### **Biochemical Context: The L-Histidine Pathway**

While D-Histidine is primarily used as a chiral building block in synthesis, its enantiomer, L-Histidine, is an essential amino acid with significant biological roles. The most notable pathway involving L-Histidine is its conversion to histamine, a key mediator in local immune responses, inflammation, and neurotransmission. This conversion is catalyzed by the enzyme L-histidine decarboxylase.



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Conversion of L-Histidine to Histamine.

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